

# Hdac6-IN-11: Application Notes and Protocols for Proteostasis and Autophagy Research

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## Compound of Interest

Compound Name: *Hdac6-IN-11*

Cat. No.: *B12396341*

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## Introduction

**Hdac6-IN-11** is a highly potent and selective inhibitor of Histone Deacetylase 6 (HDAC6), a class IIb histone deacetylase that is a key regulator of cellular protein homeostasis (proteostasis) and autophagy. Due to its cytoplasmic localization and specific substrates, including  $\alpha$ -tubulin and cortactin, HDAC6 plays a critical role in the clearance of misfolded proteins and the maturation of autophagosomes.[1][2][3] Inhibition of HDAC6 by **Hdac6-IN-11** offers a promising avenue for research into neurodegenerative diseases, cancer, and other conditions characterized by impaired proteostasis and autophagic dysfunction.[4]

These application notes provide a comprehensive overview of **Hdac6-IN-11**, including its quantitative data, detailed experimental protocols for its use in proteostasis and autophagy research, and visualizations of the key signaling pathways involved.

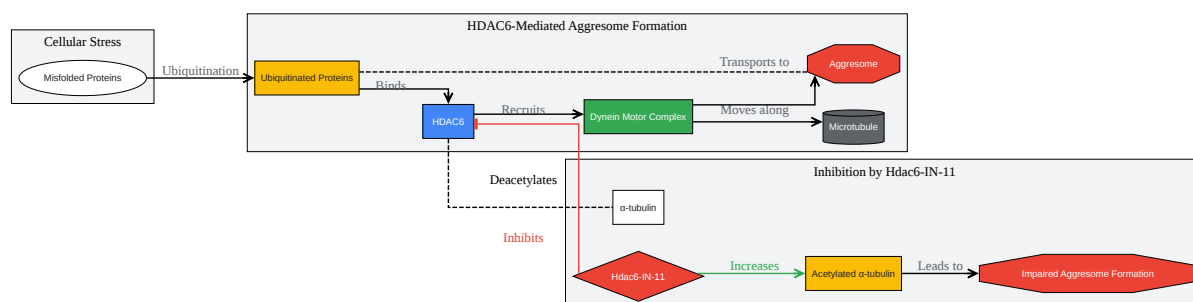
## Data Presentation

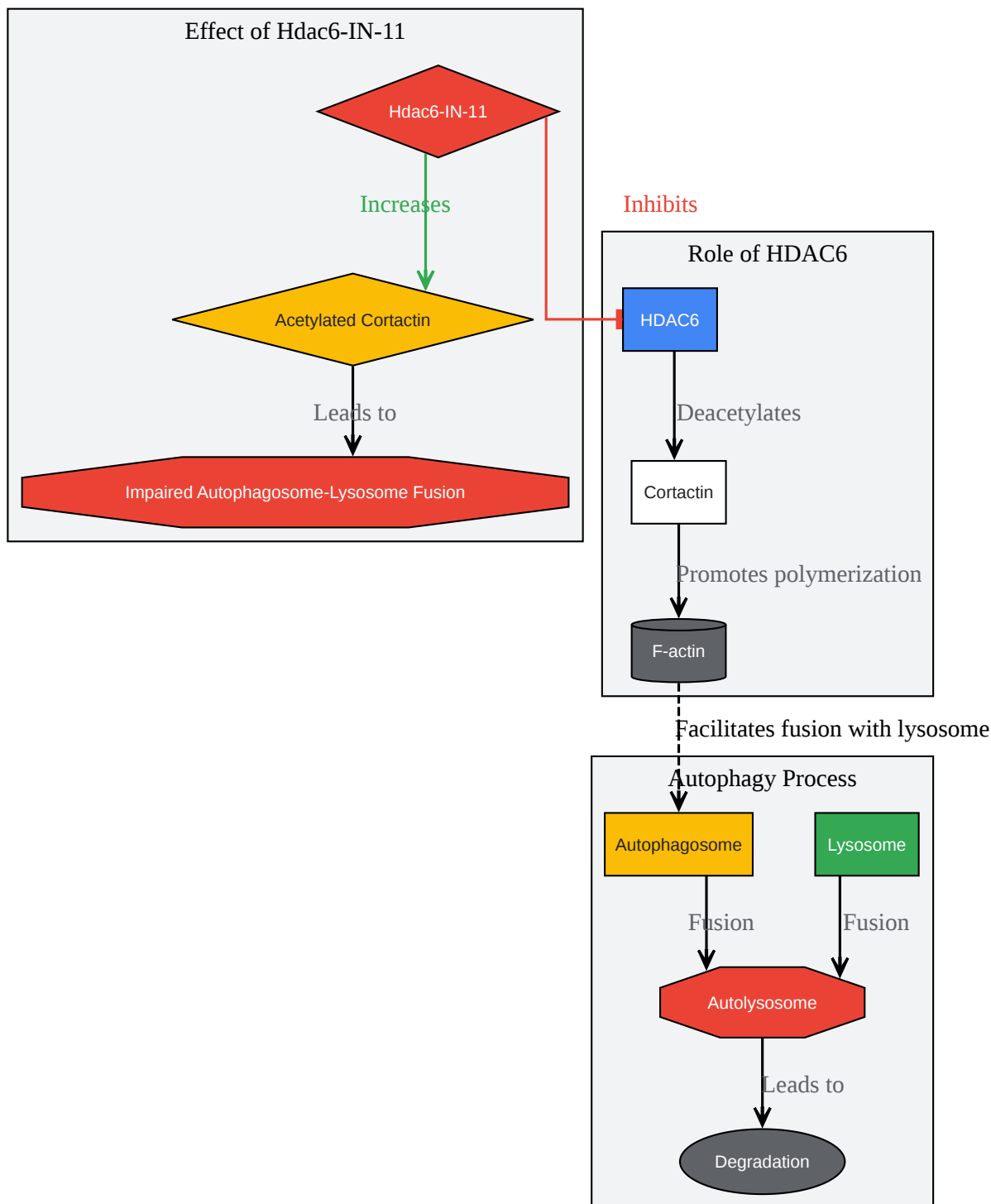
The following table summarizes the key quantitative data for **Hdac6-IN-11**, facilitating comparison with other HDAC inhibitors.

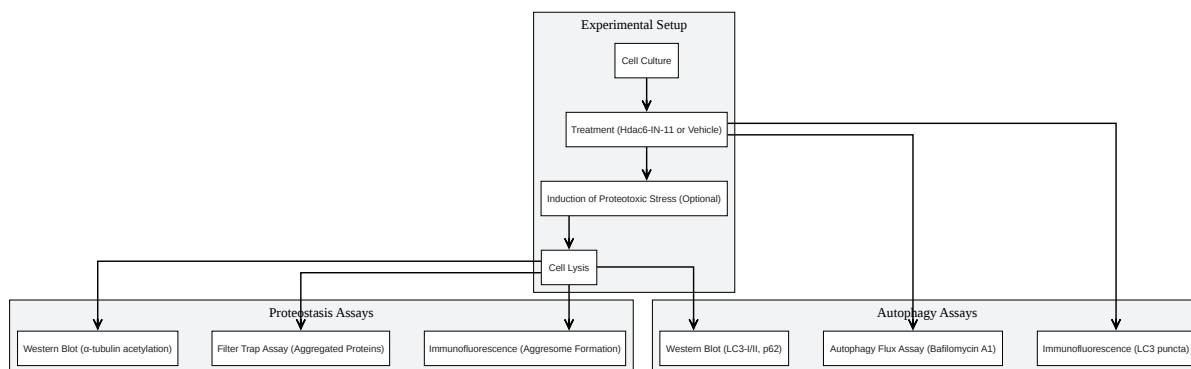
Compound	Target	IC50 (nM)	Selectivity	Key Applications	Reference
Hdac6-IN-11	HDAC6	20.7	>300-fold over other HDAC isoforms	Proteostasis, Autophagy, Cancer	<a href="#">[5]</a>

## Signaling Pathways and Experimental Workflows

To visually represent the mechanisms of action and experimental designs, the following diagrams have been generated using Graphviz.







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